Structural Elucidation of Methyl 2-(1-aminoethyl)benzoate: A Comprehensive Analytical Guide

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Compound of Interest

Compound Name: *Methyl 2-(1-aminoethyl)benzoate*

Cat. No.: *B8011164*

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Executive Summary

The unambiguous structural elucidation of small organic molecules is a critical checkpoint in drug discovery and synthetic chemistry. **Methyl 2-(1-aminoethyl)benzoate** ($C_{10}H_{13}NO_2$) is a highly versatile bifunctional building block frequently utilized in the synthesis of isoindolinones, quinazolines, and other pharmacologically active heterocycles. Because the compound features both an electron-withdrawing ester group and a chiral, mildly electron-donating 1-aminoethyl group in an ortho relationship, it presents a unique electronic environment that requires a rigorous, multi-modal analytical approach to confirm its structural integrity.

This whitepaper provides an in-depth, self-validating framework for the structural elucidation of **Methyl 2-(1-aminoethyl)benzoate**, detailing the causality behind experimental choices, step-by-step protocols, and the logical assembly of 1D and 2D Nuclear Magnetic Resonance (NMR), High-Resolution Mass Spectrometry (HRMS), and Fourier-Transform Infrared (FTIR) data.

Analytical Strategy & Causality of Approach

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Structural elucidation cannot rely on a single analytical technique; it requires an orthogonal matrix of data where each method validates the findings of the others[1].

- HRMS establishes the exact molecular mass and atomic composition, strictly limiting the number of possible molecular formulas.
- FTIR provides immediate, definitive proof of functional groups (such as the ester carbonyl and primary amine) that may exhibit broadened or exchangeable signals in NMR.
- 1D NMR (^{1}H, ^{13}C) inventories the distinct chemical environments of protons and carbons, influenced by the steric and resonance effects of the ortho substituents[2][3].
- 2D NMR (COSY, HSQC, HMBC) acts as the definitive mapping tool, establishing through-bond connectivity and unequivocally proving the ortho relationship between the two functional groups[4].

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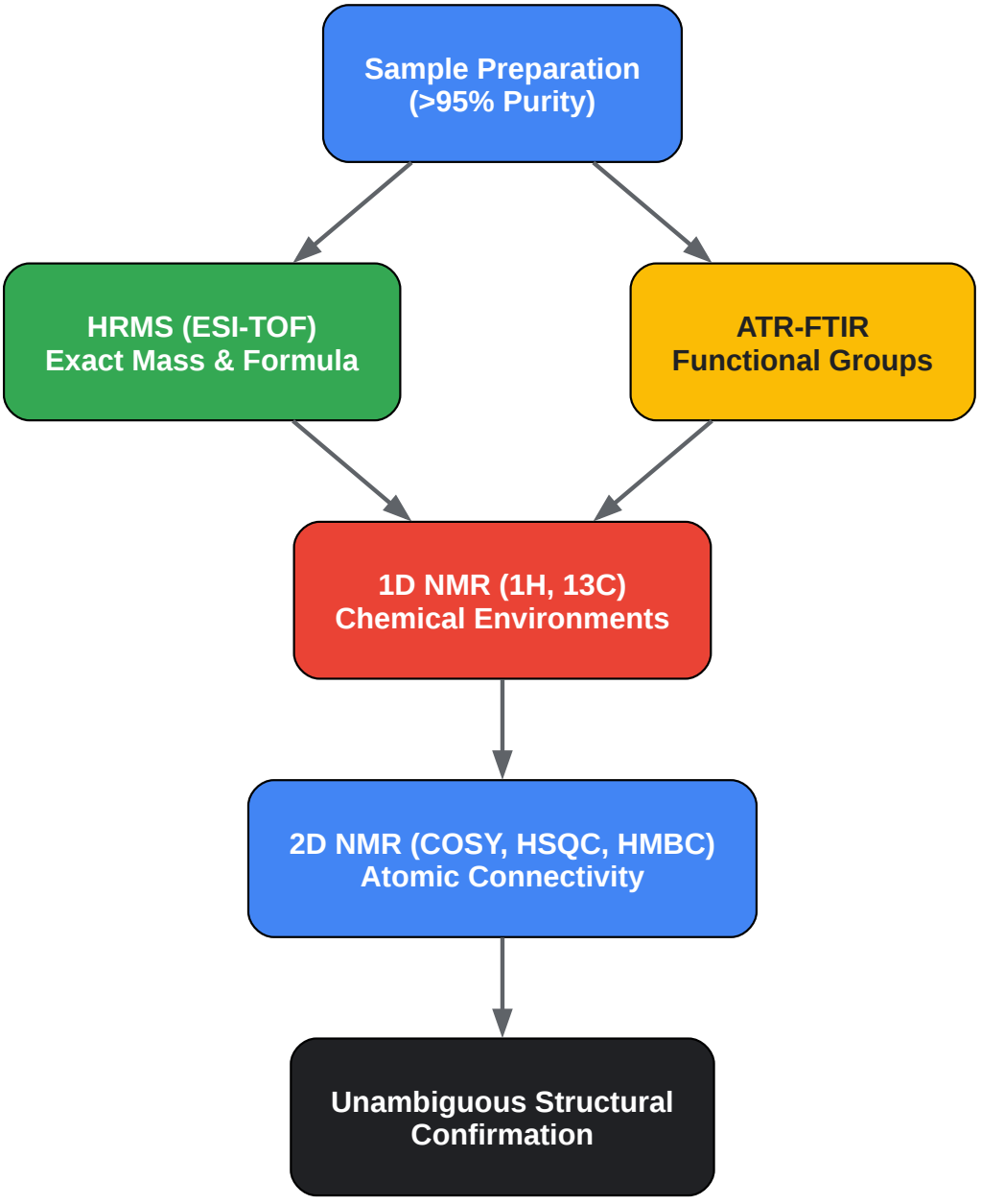

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Fig 1. Multi-modal analytical workflow for the structural elucidation of organic molecules.

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Mass Spectrometry & Infrared Spectroscopy

Causality & Interpretation

Before allocating expensive NMR spectrometer time, the molecular formula and primary functional groups must be validated[5]. For **Methyl 2-(1-aminoethyl)benzoate**, Electrospray Ionization (ESI) HRMS is chosen because it is a soft ionization technique that preserves the molecular ion[6]. The theoretical exact mass for $C_{10}H_{13}NO_2$ is 179.0946 Da. In positive ion mode, the expected protonated molecule $[M+H]^+$ is 180.1020 m/z.

Concurrently, ATR-FTIR is utilized to confirm the presence of the ester and amine. The ester carbonyl (C=O) typically presents a strong, sharp stretching frequency around 1715–1730 cm^{-1}, while the primary amine (-NH_2) presents a characteristic double peak (symmetric and asymmetric N-H stretch) in the 3300–3400 cm^{-1} region.

Protocol: HRMS & FTIR Acquisition

- Sample Preparation: Dissolve 1 mg of the compound in 1 mL of LC-MS grade Methanol/Water (50:50, v/v) with 0.1% Formic Acid to promote ionization[6].
- HRMS Acquisition: Inject 5 µL into an ESI-TOF mass spectrometer. Operate in positive ion mode with a capillary voltage of 3.0 kV and a desolvation temperature of 350 °C.
- FTIR Acquisition: Place 2–3 mg of the neat solid (or evaporated oil) directly onto the diamond crystal of an ATR-FTIR spectrometer. Apply pressure using the anvil.
- Data Collection: Scan from 4000 to 400 cm^{-1} with a resolution of 4 cm^{-1} for 16 co-added scans.
- Validation Checkpoint: Ensure the observed $[M+H]^+$ mass error is < 5 ppm compared to the theoretical mass. If the mass error exceeds this, the sample may be degraded or incorrectly synthesized.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Causality & Interpretation

While HRMS and FTIR confirm what atoms and groups are present, NMR confirms how they are connected. The ortho-substitution pattern of **Methyl 2-(1-aminoethyl)benzoate** creates a

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highly specific electronic environment. The electron-withdrawing ester deshields the adjacent aromatic proton (H-6), pushing it downfield (~7.88 ppm). Conversely, the aliphatic methine proton (H-9) is split into a quartet by the adjacent methyl group (H-10), a hallmark of the 1-aminoethyl moiety[2].

Protocol: 1D & 2D NMR Acquisition

- Sample Preparation: Dissolve exactly 20 mg of high-purity (>95%) **Methyl 2-(1-aminoethyl)benzoate** in 0.6 mL of deuterated chloroform ($CDCl_3$) containing 0.03% v/v Tetramethylsilane (TMS) as an internal reference[7]. Transfer to a standard 5 mm NMR tube.
- 1D ^{1}H NMR: Acquire at 400 MHz (or higher) using a standard 30° pulse program (zg30). Collect 16 scans with a relaxation delay (D1) of 2 seconds.
- 1D ^{13}C NMR: Acquire at 100 MHz using proton decoupling (zgpg30). Collect 512–1024 scans to ensure adequate signal-to-noise for quaternary carbons (C-1, C-2, C-7)[5].
- 2D Experiments:
  - COSY: Acquire to map homonuclear ^{3}JH-H couplings (e.g., the methine-methyl coupling) [8][9].
  - HSQC: Acquire to map direct ^{1}JC-H bonds, linking each proton to its parent carbon[8][9].
  - HMBC: Acquire to map long-range ^{2}JC-H and ^{3}JC-H couplings, critical for connecting the side chains to the aromatic ring[8][9].

Quantitative Data Summary

Table 1: ^{1}H and ^{13}C NMR Assignments for **Methyl 2-(1-aminoethyl)benzoate** ($CDCl_3$, 400/100 MHz)

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Position	Carbon Type	^{13}C δ (ppm)	^{1}H δ (ppm)	Multiplicity (J in Hz)	Key HMBC Correlations ($^{3}JC-H$)
1	C (Ar, Quat)	129.5	-	-	H-3, H-5, H-9
2	C (Ar, Quat)	146.0	-	-	H-4, H-6, H-9, H-10
3	CH (Ar)	125.5	7.55	dd (7.8, 1.0)	H-5
4	CH (Ar)	126.8	7.28	td (7.6, 1.2)	H-6
5	CH (Ar)	131.2	7.45	td (7.6, 1.2)	H-3
6	CH (Ar)	130.4	7.88	dd (7.8, 1.2)	H-4
7	C=O (Ester)	167.5	-	-	H-6, H-8
8	CH_3 (Methoxy)	52.0	3.90	s (3H)	-
9	CH (Aliphatic)	46.5	4.60	q (6.6, 1H)	H-10
10	CH_3 (Aliphatic)	24.5	1.45	d (6.6, 3H)	H-9
N-H	NH_2 (Amine)	-	1.80	br s (2H)	-

(Note: Chemical shifts are representative values based on established substituent shielding/deshielding effects for ortho-substituted benzoates[2][3].)

Structural Assembly via 2D NMR Connectivity

The true power of structural elucidation lies in the 2D NMR data, which acts as a self-validating logic puzzle[4].

- Establishing the Aliphatic Chain: The ^{1}H-^{1}H COSY spectrum shows a strong cross-peak between the doublet at 1.45 ppm (H-10) and the quartet at 4.60 ppm (H-9), confirming the CH_3-CH connectivity of the 1-aminoethyl group.

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- Anchoring the Ester Group: The HMBC spectrum is instrumental here. The methoxy protons (H-8 at 3.90 ppm) show a strong ^{3}J correlation to the carbonyl carbon (C-7 at 167.5 ppm). Crucially, the aromatic proton H-6 (7.88 ppm) also shows a ^{3}J correlation to C-7, unequivocally placing the ester group adjacent to H-6 on the ring[8].

- Proving the Ortho Relationship: The methine proton (H-9 at 4.60 ppm) exhibits ^{3}J HMBC correlations to both C-1 (129.5 ppm) and C-3 (125.5 ppm), and a ^{2}J correlation to C-2 (146.0 ppm). This intersecting network of correlations definitively locks the 1-aminoethyl group into the ortho position relative to the ester group[10].

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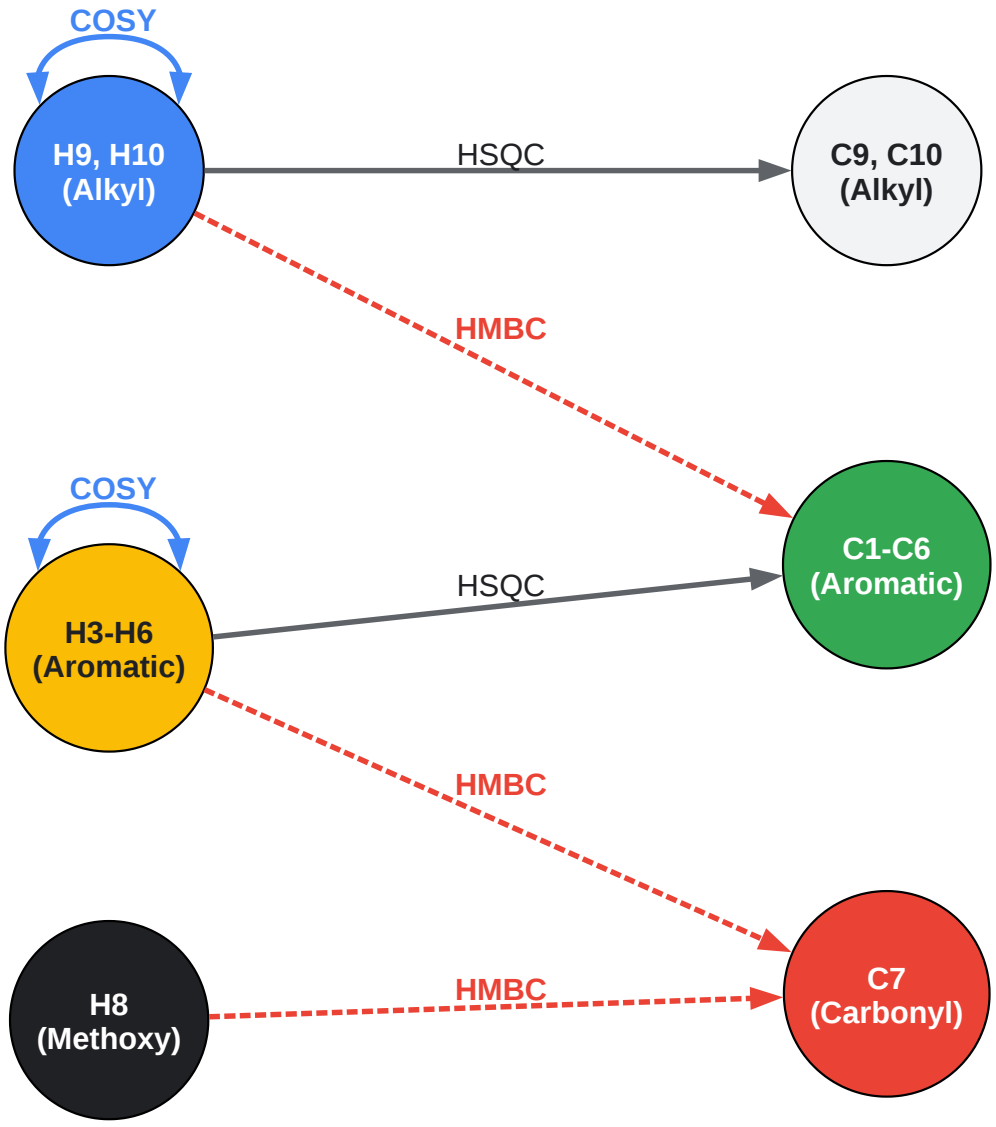

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Fig 2. Key 2D NMR correlations establishing the ortho-substituted benzoate framework.

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Stereochemical Considerations

Because **Methyl 2-(1-aminoethyl)benzoate** possesses a chiral center at C-9, standard achiral NMR will only confirm the 2D planar structure. If the compound was synthesized as a specific enantiomer (e.g., the (S)-enantiomer), its enantiomeric excess (ee) must be validated. This is typically achieved either by chiral High-Performance Liquid Chromatography (HPLC) against a racemic standard or by derivatizing the primary amine with a chiral resolving agent (such as Mosher's acid chloride) and analyzing the resulting diastereomers via ^{1}H or ^{19}F NMR[5].

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